

4-fluoro-N-(2-fluorophenyl)benzamide structure elucidation

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Compound of Interest

Compound Name:	4-fluoro-N-(2-fluorophenyl)benzamide
CAS No.:	101398-08-7
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An In-depth Technical Guide on the Structure Elucidation of **4-fluoro-N-(2-fluorophenyl)benzamide**

Audience: Researchers, scientists, and drug development professionals.

Abstract

The definitive assignment of a chemical structure is a cornerstone of chemical research and development, ensuring the identity, purity, and potential function of a synthesized molecule. This guide provides a comprehensive, technically-grounded framework for the structural elucidation of **4-fluoro-N-(2-fluorophenyl)benzamide**, a molecule of interest in medicinal chemistry. We will move beyond a mere listing of analytical techniques to provide an in-depth narrative that explains the causality behind experimental choices, ensuring a self-validating and robust analytical workflow. This document is designed to equip researchers with the strategic thinking necessary to tackle the structural characterization of novel small molecules with confidence and scientific rigor.

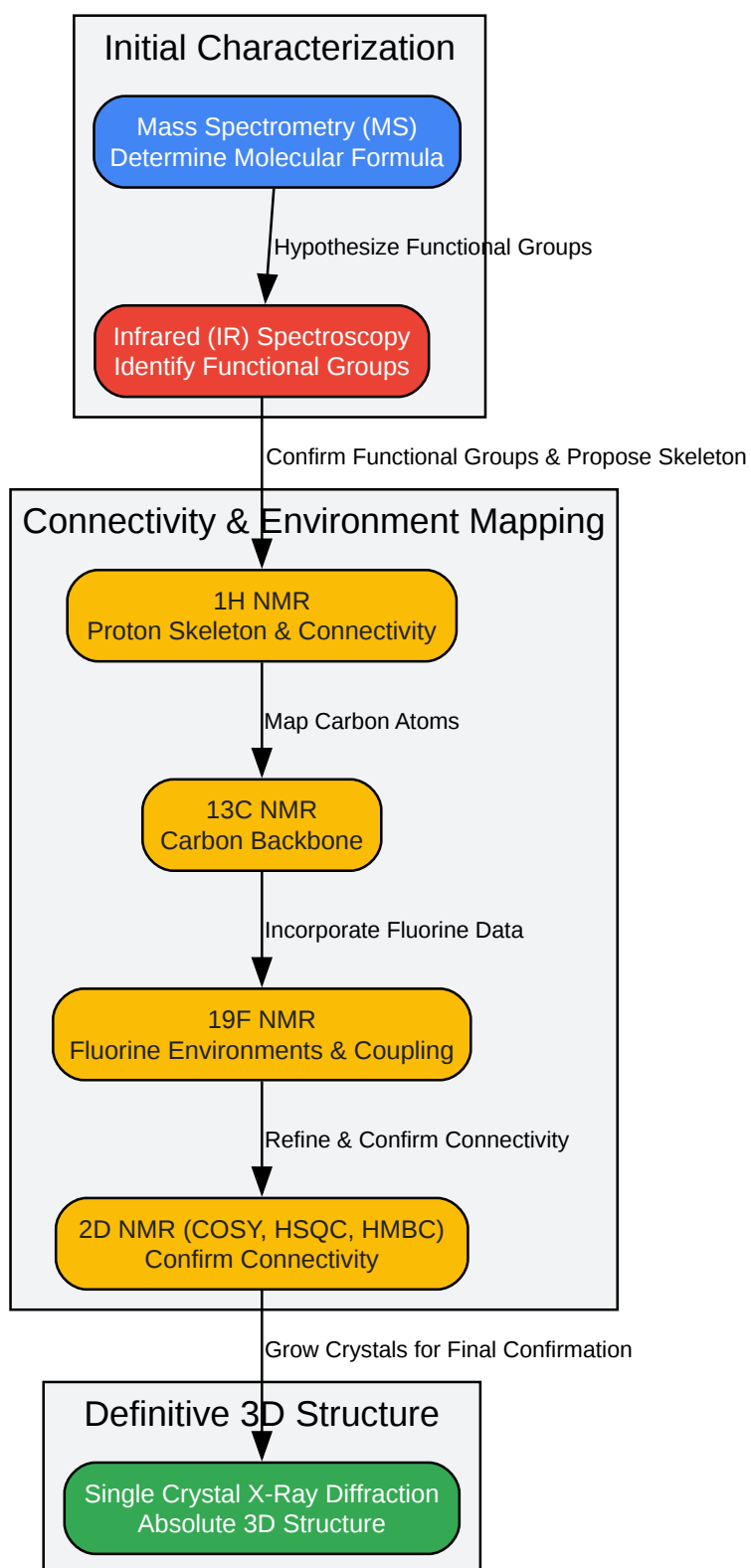
Introduction: The Imperative of Unambiguous Structure Determination

4-fluoro-N-(2-fluorophenyl)benzamide ($C_{13}H_9F_2NO$, Molar Mass: 233.21 g/mol) is a member of the benzamide class of compounds, which are prevalent scaffolds in numerous pharmaceuticals.^[1] The presence of two fluorine atoms on separate phenyl rings introduces specific electronic and conformational properties that can significantly influence its biological activity and pharmacokinetic profile. Therefore, an unequivocal confirmation of its covalent structure and stereochemistry is paramount before any further investigation into its properties.

This guide will detail a multi-pronged analytical approach, beginning with the confirmation of the molecular formula and proceeding through the piecing together of its constitutional isomers via spectroscopic techniques, culminating in the potential for absolute 3D structural determination.

The Elucidation Workflow: A Logic-Driven Approach

The process of structure elucidation is not a linear path but an iterative process of hypothesis generation and refutation. The following workflow illustrates a logical progression from fundamental properties to a detailed three-dimensional structure.



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Figure 1: Logical Workflow for Structure Elucidation. This diagram illustrates the progression from determining the basic molecular formula to a detailed 3D structure.

Foundational Analysis: What Are We Working With?

Before delving into the intricate details of atomic connectivity, we must first establish the fundamental properties of the molecule: its elemental composition and the functional groups it contains.

High-Resolution Mass Spectrometry (HRMS): Determining the Molecular Formula

Expertise & Experience: HRMS is the definitive method for determining the elemental composition of a small molecule.^{[2][3]} Unlike nominal mass spectrometry, which provides integer masses, HRMS measures the mass-to-charge ratio (m/z) to several decimal places. This high precision allows us to distinguish between different molecular formulas that may have the same nominal mass. For instance, $C_{13}H_9F_2NO$ can be differentiated from other potential formulas with a nominal mass of 233.

Trustworthiness: The protocol's validity is ensured by using an internal calibrant, which corrects for any instrument drift and ensures the high accuracy of the mass measurement.

Experimental Protocol: Electrospray Ionization Time-of-Flight (ESI-TOF) HRMS

- **Sample Preparation:** A dilute solution of the analyte (approx. 10-50 μM) is prepared in a suitable solvent such as acetonitrile or methanol.
- **Instrument Calibration:** The instrument is calibrated using a known standard with a mass close to that of the analyte.
- **Ionization:** The sample is introduced into the ESI source, where a high voltage is applied to create a fine spray of charged droplets. The solvent evaporates, leaving behind gas-phase ions. For this molecule, we would expect to see the protonated molecular ion, $[M+H]^+$.
- **Mass Analysis:** The ions are accelerated into the time-of-flight mass analyzer. The time it takes for an ion to travel the length of the flight tube is proportional to the square root of its m/z ratio.

- **Data Analysis:** The measured m/z of the $[M+H]^+$ ion is compared to the theoretical exact masses of possible elemental compositions. The molecular formula is confirmed if the measured mass is within a small tolerance (typically < 5 ppm) of the calculated mass.

Data Presentation: Expected HRMS Data

Parameter	Theoretical Value
Molecular Formula	$C_{13}H_9F_2NO$
Exact Mass	233.0652 u
Expected $[M+H]^+$	234.0725 m/z

Fourier-Transform Infrared (FTIR) Spectroscopy: Identifying Functional Groups

Expertise & Experience: FTIR spectroscopy is a rapid and non-destructive technique that provides a "molecular fingerprint" by identifying the vibrational modes of the chemical bonds within a molecule.^{[4][5][6]} This allows for the quick identification of key functional groups.

Trustworthiness: A background spectrum is collected before the sample spectrum. The instrument software automatically subtracts the background (e.g., atmospheric CO_2 and water vapor) from the sample spectrum, ensuring that the resulting spectrum is solely due to the analyte.^[4]

Experimental Protocol: Attenuated Total Reflectance (ATR)-FTIR

- **Sample Preparation:** A small amount of the solid sample is placed directly on the ATR crystal (typically diamond or germanium).
- **Data Acquisition:** The IR beam is directed into the ATR crystal, where it undergoes total internal reflection. The beam penetrates a small distance into the sample at each reflection point, and the sample absorbs energy at specific frequencies. The attenuated beam is then directed to the detector.
- **Data Analysis:** The resulting spectrum is analyzed for characteristic absorption bands.

Data Presentation: Expected Characteristic IR Absorptions

Wavenumber (cm ⁻¹)	Bond	Functional Group	Significance
~3300	N-H stretch	Secondary Amide	Confirms the presence of the amide N-H.
~3050	C-H stretch	Aromatic	Indicates the presence of aromatic rings.
~1660	C=O stretch	Amide I band	Strong absorption confirming the amide carbonyl. [7]
~1530	N-H bend	Amide II band	Further evidence for the secondary amide.
~1250	C-F stretch	Aryl-Fluoride	Confirms the presence of C-F bonds on the aromatic rings.

Mapping the Molecular Skeleton: Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the detailed structure of an organic molecule in solution.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#) It provides information on the chemical environment, connectivity, and through-space proximity of NMR-active nuclei. For this particular molecule, ¹H, ¹³C, and ¹⁹F NMR are all highly informative.

¹H NMR: The Proton Framework

Expertise & Experience: ¹H NMR provides a map of the proton environments in the molecule. The chemical shift of each proton is indicative of its electronic environment, and the splitting patterns (multiplicity) reveal the number of neighboring protons.

Trustworthiness: The use of a deuterated solvent minimizes solvent signals in the spectrum, and the addition of an internal standard (tetramethylsilane, TMS) provides a stable reference point (0 ppm) for accurate chemical shift determination.

Experimental Protocol: ^1H NMR

- **Sample Preparation:** Dissolve ~5-10 mg of the sample in ~0.6 mL of a deuterated solvent (e.g., CDCl_3 or DMSO-d_6) in an NMR tube. Add a small amount of TMS.
- **Data Acquisition:** The sample is placed in a strong magnetic field and irradiated with radiofrequency pulses. The resulting free induction decay (FID) signal is detected and Fourier transformed to yield the NMR spectrum.
- **Data Analysis:**
 - **Chemical Shift (δ):** Protons in different electronic environments will resonate at different frequencies. Aromatic protons typically appear between 7-8.5 ppm. The amide proton is expected to be a broad singlet further downfield.
 - **Integration:** The area under each peak is proportional to the number of protons it represents.
 - **Multiplicity:** Spin-spin coupling between adjacent protons splits signals into multiplets (e.g., doublets, triplets). The pattern of splitting provides direct evidence of connectivity.

^{13}C NMR: The Carbon Backbone

Expertise & Experience: ^{13}C NMR provides a count of the number of unique carbon environments in the molecule. Carbons bonded to electronegative atoms (like F, O, N) will be shifted downfield.

Trustworthiness: The use of proton decoupling simplifies the spectrum by collapsing the ^{13}C - ^1H splitting, resulting in a single peak for each unique carbon atom. This greatly enhances the signal-to-noise ratio and simplifies interpretation.

Experimental Protocol: $^{13}\text{C}\{^1\text{H}\}$ NMR

- **Sample and Instrument Setup:** The same sample from the ^1H NMR experiment can be used. The spectrometer is tuned to the ^{13}C frequency, and a proton decoupler is activated.
- **Data Acquisition:** Due to the low natural abundance of ^{13}C , a greater number of scans is required to obtain a good spectrum.
- **Data Analysis:** The spectrum will show a series of singlets, each corresponding to a unique carbon. The amide carbonyl carbon will be significantly downfield (>160 ppm). Carbons directly bonded to fluorine will appear as doublets due to ^{13}C - ^{19}F coupling.

^{19}F NMR: A Direct Window into Fluorine Environments

Expertise & Experience: ^{19}F NMR is a highly sensitive technique that is essential for the characterization of fluorinated compounds.^{[12][13][14][15]} The wide chemical shift range of ^{19}F makes it very sensitive to subtle changes in the molecular environment.

Trustworthiness: The high sensitivity and natural abundance of the ^{19}F nucleus mean that spectra can be acquired quickly and with a high signal-to-noise ratio.

Experimental Protocol: ^{19}F NMR

- **Sample and Instrument Setup:** The same sample can be used. The spectrometer is tuned to the ^{19}F frequency.
- **Data Acquisition:** A simple pulse-acquire sequence is typically sufficient.
- **Data Analysis:** We expect to see two distinct signals, one for each of the two non-equivalent fluorine atoms in the molecule. The chemical shifts and any observed ^{19}F - ^1H or ^{19}F - ^{19}F couplings will provide further structural constraints.

Data Presentation: Predicted NMR Data Summary for **4-fluoro-N-(2-fluorophenyl)benzamide**

Nucleus	Predicted Chemical Shift (δ , ppm)	Expected Multiplicity	Inferred Information
^1H	7.0 - 8.2	Doublets, Triplets, Multiplets	Aromatic proton connectivity and substitution patterns.
^1H	> 8.5 (broad)	Singlet	Amide N-H proton.
^{13}C	115 - 140	Doublets and Singlets	Aromatic carbons. Doublets indicate C-F coupling.
^{13}C	~165	Singlet	Amide carbonyl carbon.
^{19}F	-110 to -130	Multiplets	Two distinct fluorine environments.

Definitive Proof: Single Crystal X-Ray Diffraction

Expertise & Experience: While the combination of MS, IR, and NMR provides overwhelming evidence for the proposed structure, single-crystal X-ray diffraction is the only technique that can provide a definitive, three-dimensional map of the atomic positions in the solid state.^[16]^[17]^[18]^[19]^[20] It is considered the "gold standard" for structure determination.

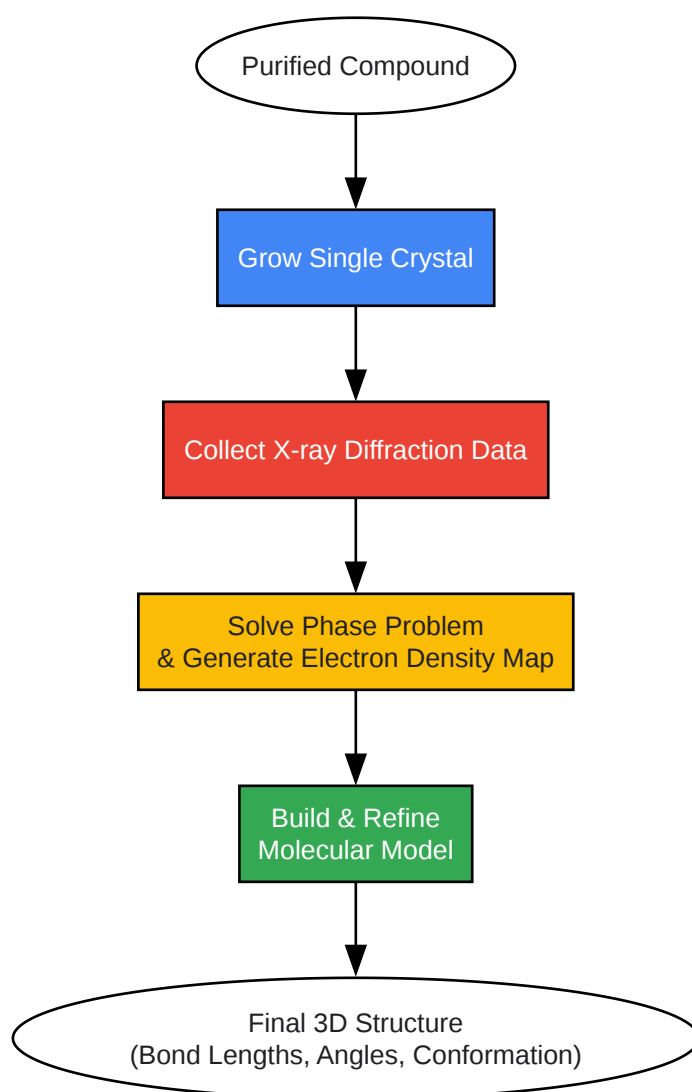
Trustworthiness: The quality of the final structure is validated by statistical parameters such as the R-factor, which represents the agreement between the experimentally observed diffraction pattern and the pattern calculated from the final structural model. A low R-factor (< 0.05) indicates a high-quality, trustworthy structure.

Experimental Protocol: Single Crystal X-Ray Diffraction

- **Crystallization:** The most critical and often challenging step is to grow a single, diffraction-quality crystal of the compound. This is typically achieved by slow evaporation of a solvent, vapor diffusion, or slow cooling of a saturated solution.
- **Data Collection:** A suitable crystal is mounted on a goniometer and placed in an X-ray beam. The crystal is rotated, and the diffraction pattern is recorded at thousands of different

orientations.

- **Structure Solution and Refinement:** The diffraction data is used to calculate an electron density map of the unit cell. An initial model of the molecule is fitted to this map, and the atomic positions are refined to best fit the experimental data.



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Figure 2: Workflow for Single Crystal X-Ray Diffraction. This outlines the steps from a purified compound to a final, refined 3D structure.

Conclusion

The structural elucidation of **4-fluoro-N-(2-fluorophenyl)benzamide** is a systematic process that relies on the synergistic application of multiple analytical techniques. High-resolution mass spectrometry establishes the molecular formula, while FTIR spectroscopy provides a quick survey of the functional groups present. A suite of NMR experiments (^1H , ^{13}C , and ^{19}F) then allows for the detailed mapping of the atomic connectivity. Finally, single-crystal X-ray diffraction can provide the ultimate, unambiguous proof of the three-dimensional structure. By following the logical and self-validating workflow outlined in this guide, researchers can confidently and accurately determine the structure of novel small molecules.

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